

Commercial Sources and Research Applications of High-Purity MgADP

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Compound of Interest

Compound Name: MgAdp

Cat. No.: B1197183

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial sources for high-purity magnesium adenosine 5'-diphosphate (**MgADP**) for research purposes. It includes detailed application notes and experimental protocols for the use of **MgADP** in key research areas, addressing the needs of researchers, scientists, and drug development professionals.

Introduction to MgADP in Research

Magnesium adenosine 5'-diphosphate (**MgADP**) is a critical nucleotide that plays a central role in cellular bioenergetics and signaling. As the product of ATP hydrolysis, the ratio of ATP to ADP is a key indicator of the cell's energy status. Beyond its role in metabolism, **MgADP** acts as an important signaling molecule, particularly in the regulation of enzyme activity, ion channels, and receptor-mediated pathways. In the laboratory, high-purity **MgADP** is an indispensable tool for a wide range of applications, from studying the kinetics of ATPases and kinases to investigating platelet aggregation and muscle contraction. The magnesium-bound form is often the biologically active species, making the use of high-purity **MgADP** crucial for obtaining accurate and reproducible experimental results.

Commercial Sources for High-Purity ADP

High-purity ADP is commercially available from several reputable suppliers, typically as a salt (e.g., potassium or lithium salt). Researchers generally prepare **MgADP** solutions extemporaneously by combining the ADP salt with a magnesium salt, such as magnesium

chloride (MgCl_2). The following table summarizes key information for ADP products from prominent suppliers, which can be used to prepare high-purity **MgADP** solutions.

Supplier	Product Name	Catalog Number (Example)	Purity	Formulation	Storage Temperature
Sigma-Aldrich (Merck)	Adenosine 5'-diphosphate monopotassium salt dihydrate	A5285	$\geq 95\%$	Powder	-20°C
Cayman Chemical	Adenosine 5'-diphosphate (potassium salt hydrate)	16697	$\geq 95\%$	Crystalline Solid	-20°C
Thermo Fisher Scientific	Adenosine-5'-diphosphate trilithium salt, 98%	J60672	98%	Powder	Room Temperature
Jena Bioscience	Adenosine 5'-diphosphate (ADP)	NU-1020	$\geq 95\%$ (HPLC)	Sodium salt, solution or solid	-20°C

Application Notes & Protocols

Preparation of High-Purity MgADP Stock Solution

Objective: To prepare a concentrated stock solution of **MgADP** with a defined concentration and a 1:1 molar ratio of Mg^{2+} to ADP.

Materials:

- High-purity ADP salt (e.g., potassium or lithium salt)
- Magnesium chloride (MgCl_2), anhydrous or hexahydrate

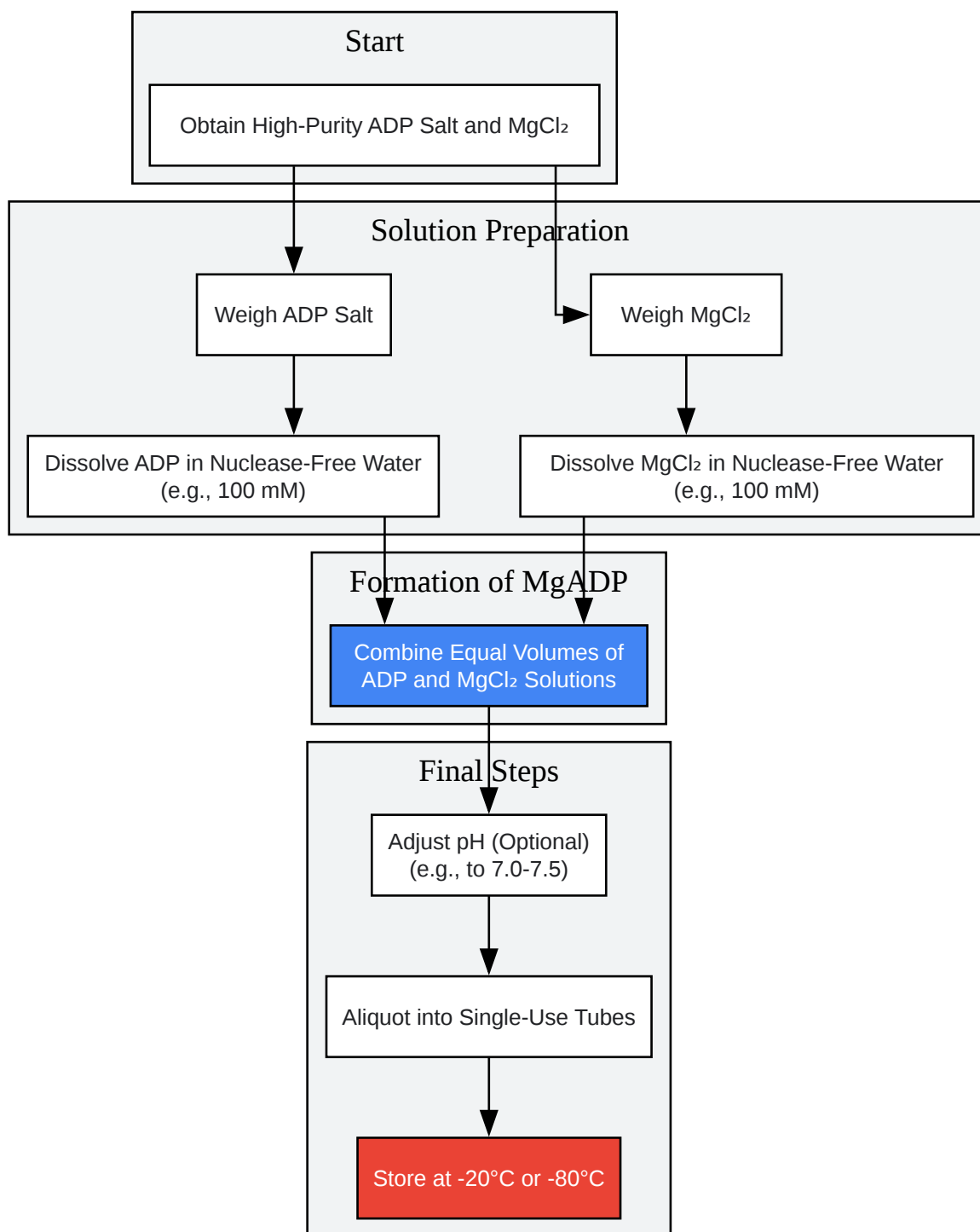
- Nuclease-free water
- pH meter
- Sterile microcentrifuge tubes

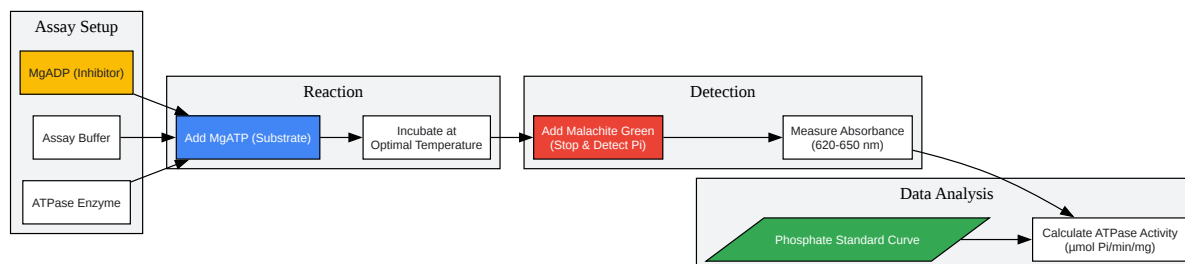
Protocol:

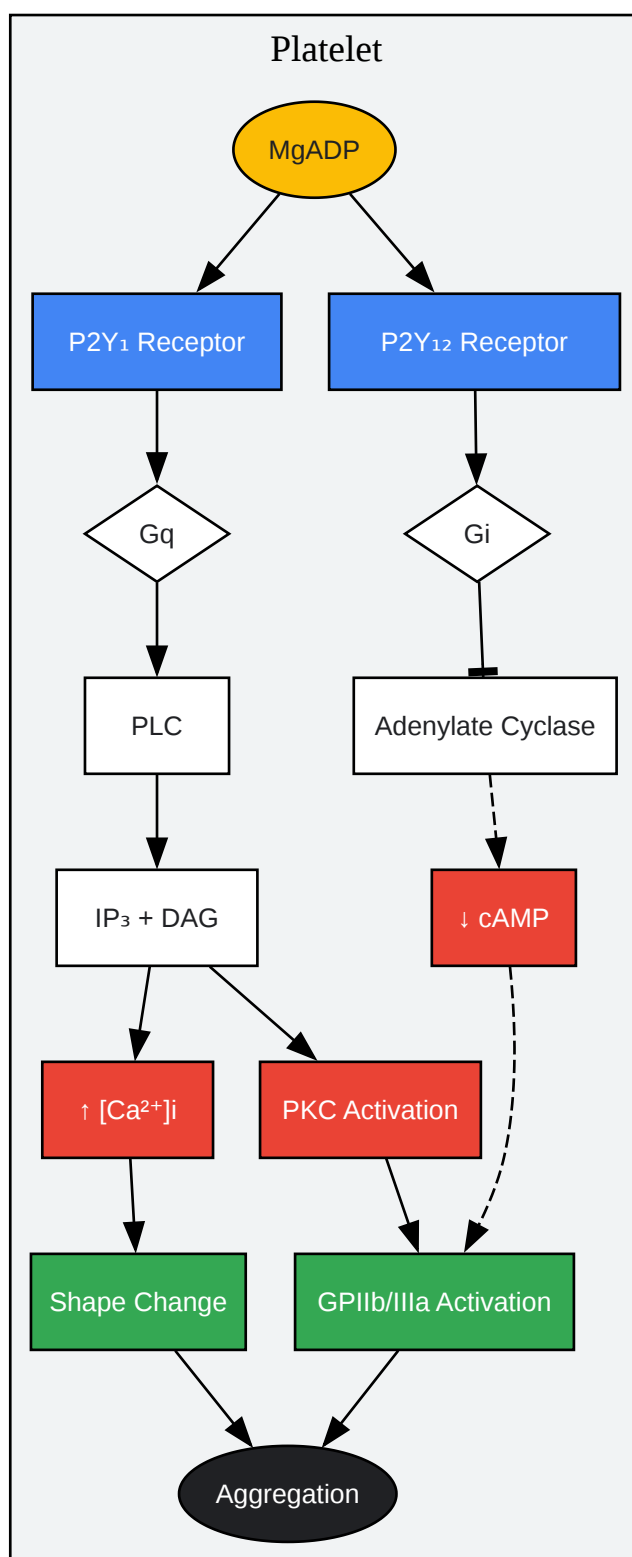
- Calculate Molar Masses: Determine the exact molar mass of the specific ADP salt and MgCl_2 form you are using. Remember to account for any water of hydration.
- Prepare ADP Solution:
 - Weigh out a precise amount of the ADP salt.
 - Dissolve the ADP salt in an appropriate volume of nuclease-free water to achieve the desired stock concentration (e.g., 100 mM).
 - Ensure complete dissolution by vortexing gently.
- Prepare MgCl_2 Solution:
 - Prepare a separate stock solution of MgCl_2 in nuclease-free water at the same molar concentration as the ADP solution (e.g., 100 mM).
- Combine ADP and MgCl_2 :
 - In a sterile tube, combine equal volumes of the ADP stock solution and the MgCl_2 stock solution. This will result in a final solution containing **MgADP** at half the initial stock concentration (e.g., 50 mM **MgADP**) with a 1:1 molar ratio of Mg^{2+} to ADP.
- pH Adjustment (Optional but Recommended):
 - Check the pH of the final **MgADP** solution. If necessary, adjust the pH to the desired value (typically 7.0-7.5 for most biological assays) using small volumes of dilute NaOH or HCl.
- Aliquoting and Storage:

- Aliquot the **MgADP** stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term stability.

Experimental Workflow for **MgADP** Solution Preparation







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